

Toxicological Profile of Iprovalicarb on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: Iprovalicarb

Cat. No.: B1672162

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Introduction

Iprovalicarb is a systemic fungicide belonging to the valinamide carbamate chemical class. It is primarily used in agriculture to control diseases caused by Oomycete pathogens, such as downy mildew and late blight, in crops like grapes, potatoes, and tomatoes.^{[1][2]} Its mode of action in the target fungal species is the inhibition of cellulose synthase, which disrupts the formation of the cell wall, leading to the cessation of growth and eventual cell death.^{[1][3][4][5]} While effective against its target pathogens, it is crucial for researchers, scientists, and drug development professionals to understand the toxicological profile of **Iprovalicarb** on non-target organisms to assess its environmental risk and ensure its safe use. This technical guide provides a comprehensive overview of the known toxicological effects of **Iprovalicarb** on various non-target organisms, details the experimental protocols used for its assessment, and explores potential signaling pathways that may be affected.

Data Presentation: Quantitative Toxicity Data

The following tables summarize the available quantitative toxicological data for **Iprovalicarb** on key non-target organisms. These values are essential for environmental risk assessment and provide a comparative overview of the fungicide's toxicity across different species.

Table 1: Acute and Chronic Toxicity of **Iprovalicarb** to Aquatic Organisms

Organism	Species	Test Duration	Endpoint	Value (mg/L)	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	96 hours	LC50	> 10.0	[6]
	Oncorhynchus mykiss (Rainbow Trout)	28 days	NOEC	-	
Aquatic Invertebrate	Daphnia magna	48 hours	EC50	> 10.0	[6]
	Daphnia magna	21 days	NOEC	-	
Algae	Scenedesmus subspicatus	72 hours	ErC50	> 10.0	[6]
	Scenedesmus subspicatus	72 hours	NOErC	≥ 10.0	[6]

LC50: Lethal Concentration that kills 50% of the test population. EC50: Effective Concentration that causes a specific effect in 50% of the test population. NOEC: No Observed Effect Concentration. ErC50: EC50 based on growth rate inhibition. NOErC: No Observed Effect Rate Concentration.

Table 2: Toxicity of **Iprovalicarb** to Terrestrial Invertebrates

Organism	Species	Test Duration	Endpoint	Value (mg a.s./kg soil)	Reference
Earthworm	Eisenia fetida	14 days	LC50	> 1000	[6]
Eisenia fetida	56 days	NOEC (reproduction)	64	[7]	
Honeybee	Apis mellifera	48 hours	LD50 (oral)	> 100 µ g/bee	[1]
Apis mellifera	48 hours	LD50 (contact)	> 100 µ g/bee	[1]	

a.s.: active substance. LD50: Lethal Dose that kills 50% of the test population.

Table 3: Toxicity of **Iprovalicarb** to Vertebrates

Organism	Species	Test Duration	Endpoint	Value	Reference
Bird	Colinus virginianus (Bobwhite Quail)	-	LD50 (oral)	> 2000 mg/kg bw	[1]
Anas platyrhynchos (Mallard Duck)	5 days	LC50 (dietary)	> 5000 mg/kg diet	[1]	
Mammal	Rat	-	LD50 (oral)	> 5000 mg/kg bw	[8][9]
Rat	90 days	NOAEL	-	[9]	

bw: body weight. NOAEL: No Observed Adverse Effect Level.

Experimental Protocols

The toxicological data presented above are derived from studies conducted following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reliability and comparability of the results.

Aquatic Organism Toxicity Testing

OECD 203: Fish, Acute Toxicity Test This guideline details the methodology for determining the acute lethal toxicity of a substance to fish.

- **Test Organism:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).[\[10\]](#)[\[11\]](#)
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in a static or semi-static system for 96 hours.[\[12\]](#)[\[13\]](#) Water temperature, pH, and dissolved oxygen levels are maintained within a narrow range.
- **Endpoint:** The primary endpoint is mortality, recorded at 24, 48, 72, and 96 hours, from which the LC50 is calculated.[\[12\]](#)[\[13\]](#)

OECD 202: Daphnia sp., Acute Immobilisation Test This test assesses the acute toxicity of a substance to planktonic crustaceans.

- **Test Organism:** *Daphnia magna* is the most commonly used species.[\[3\]](#)
- **Test Conditions:** Young daphnids (<24 hours old) are exposed to a series of test concentrations for 48 hours in a static system.[\[14\]](#)[\[15\]](#)
- **Endpoint:** The endpoint is immobilization, defined as the inability to swim within 15 seconds of gentle agitation. Observations are made at 24 and 48 hours to determine the EC50.[\[3\]](#)[\[15\]](#)

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test This guideline is used to determine the effects of a substance on the growth of freshwater algae.

- **Test Organism:** Species such as *Scenedesmus subspicatus* or *Pseudokirchneriella subcapitata* are used.[\[4\]](#)

- **Test Conditions:** Exponentially growing algal cultures are exposed to various concentrations of the test substance for 72 hours in a batch culture system under constant light and temperature.[\[4\]](#)[\[16\]](#)
- **Endpoint:** The inhibition of growth is measured by cell counts or other biomass surrogates at 24, 48, and 72 hours. The primary endpoints are the ErC50 (based on growth rate) and the EbC50 (based on biomass).[\[4\]](#)

Terrestrial Invertebrate Toxicity Testing

OECD 222: Earthworm Reproduction Test This guideline evaluates the sublethal effects of chemicals on the reproductive output of earthworms.

- **Test Organism:** *Eisenia fetida* or *Eisenia andrei* are the standard test species.[\[1\]](#)[\[6\]](#)[\[17\]](#)
- **Test Conditions:** Adult earthworms are exposed to the test substance mixed into an artificial soil for 28 days.[\[17\]](#) After this period, the adults are removed, and their mortality and weight change are assessed. The soil is then incubated for another 28 days to allow for the hatching of cocoons.
- **Endpoint:** The primary endpoint is the number of juvenile worms produced. From this, the NOEC and ECx for reproduction are determined.[\[17\]](#)

Vertebrate Toxicity Testing

Avian Acute Oral Toxicity Test (based on OECD 223) This test determines the acute oral toxicity of a substance to birds.

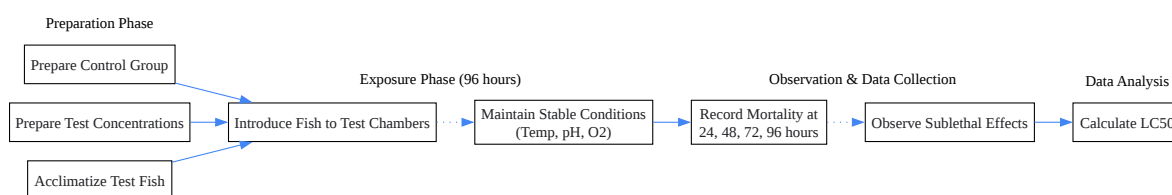
- **Test Organism:** Commonly tested species include Bobwhite quail (*Colinus virginianus*) or Mallard duck (*Anas platyrhynchos*).
- **Test Conditions:** Birds are fasted and then administered a single oral dose of the test substance. They are then observed for at least 14 days.
- **Endpoint:** The main endpoint is mortality, used to calculate the LD50. Sublethal effects and behavioral changes are also recorded.

Mammalian Toxicity Studies (based on OECD Guidelines, e.g., 401, 408) A battery of tests is conducted to assess the potential hazards to mammals.

- Test Organism: Rats are commonly used for these studies.
- Test Conditions: These studies can be acute (single dose) or chronic (repeated doses over a longer period, e.g., 90 days). The substance is typically administered orally.
- Endpoint: Endpoints include mortality (for acute studies to determine the LD50), as well as a wide range of sublethal effects, including changes in body weight, food consumption, hematology, clinical chemistry, and histopathology of various organs to determine the NOAEL.

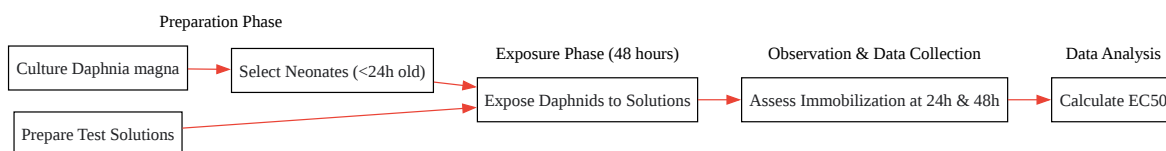
Signaling Pathways, Experimental Workflows, and Logical Relationships

Diagrams



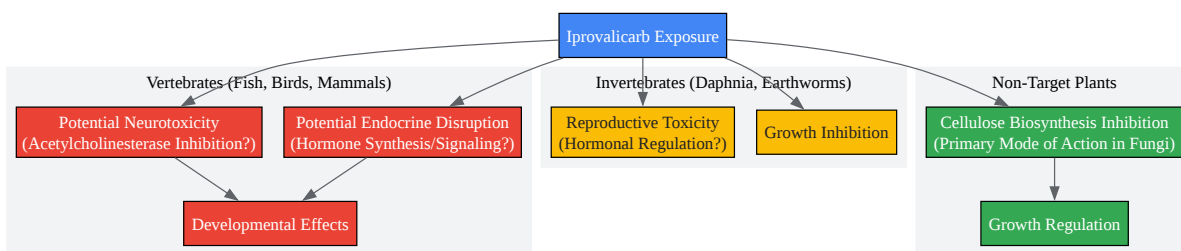
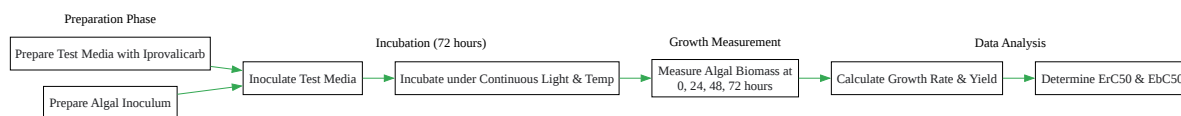
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Figure 1: Experimental Workflow for OECD 203 Fish Acute Toxicity Test.



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Figure 2: Experimental Workflow for OECD 202 *Daphnia* sp. Acute Immobilisation Test.



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